

# 1,5-diiodonaphthalene CAS number and molecular weight

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## Compound of Interest

Compound Name: 1,5-Diiodonaphthalene

Cat. No.: B1598947

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## An In-depth Technical Guide to 1,5-Diiodonaphthalene

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **1,5-diiodonaphthalene**, a key organoiodine compound with significant potential in organic synthesis and materials science. As a Senior Application Scientist, this document is structured to deliver not just procedural steps, but also the underlying scientific principles and practical insights to empower researchers in their experimental endeavors.

## Core Compound Identification and Properties

**1,5-Diiodonaphthalene** is a symmetrically substituted aromatic compound. Its structure, characterized by two iodine atoms at the C1 and C5 positions of the naphthalene ring, imparts unique reactivity and physical properties that are of considerable interest in various chemical applications.

Table 1: Physicochemical Properties of **1,5-Diiodonaphthalene**

Property	Value	Source(s)
CAS Number	27715-44-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>10</sub> H <sub>6</sub> I <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	379.96 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	147 °C	<a href="#">[4]</a>
Boiling Point	384.2 ± 15.0 °C (Predicted)	<a href="#">[4]</a>
Density	2.265 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[4]</a>

## Synthesis of 1,5-Diiodonaphthalene: A Mechanistic Perspective

The synthesis of **1,5-diiodonaphthalene** typically proceeds from precursors such as 1,5-diaminonaphthalene or 1,5-dinitronaphthalene. The choice of synthetic route often depends on the availability of starting materials and the desired scale of the reaction.

A common and effective method involves the diazotization of 1,5-diaminonaphthalene followed by a Sandmeyer-type reaction with an iodide source. This classical approach offers a reliable pathway to introduce iodine atoms onto the naphthalene core.

## Experimental Protocol: Synthesis via Diazotization of 1,5-Diaminonaphthalene

Objective: To synthesize **1,5-diiodonaphthalene** from 1,5-diaminonaphthalene.

Materials:

- 1,5-Diaminonaphthalene
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Potassium Iodide (KI)

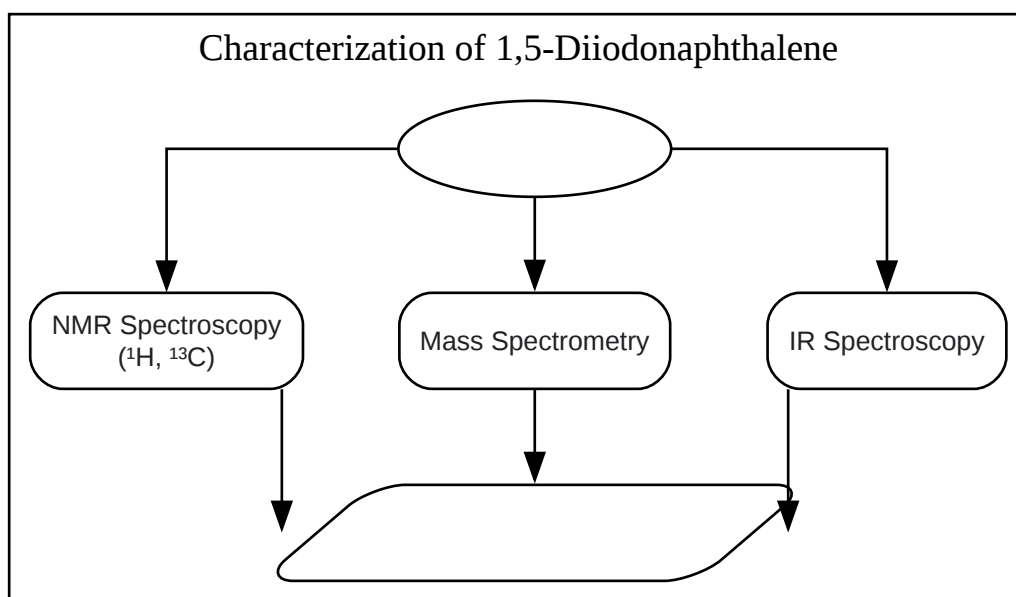
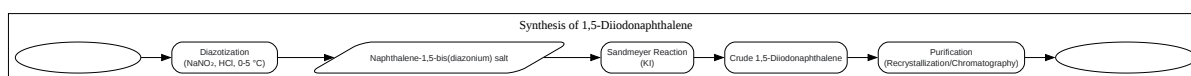
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) or Sodium Hydroxide ( $\text{NaOH}$ )
- Sodium Thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ )
- Diethyl Ether or Dichloromethane
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ice

Procedure:

- Diazotization:
  - In a flask surrounded by an ice bath, dissolve 1,5-diaminonaphthalene in an aqueous solution of a strong acid (e.g.,  $\text{HCl}$  or  $\text{H}_2\text{SO}_4$ ). The temperature should be maintained between 0-5 °C.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the stirring mixture. The rate of addition should be controlled to keep the temperature below 5 °C to ensure the stability of the resulting bis(diazonium) salt. The reaction is typically monitored for the presence of nitrous acid using starch-iodide paper.
- Iodination (Sandmeyer Reaction):
  - In a separate flask, prepare a concentrated aqueous solution of potassium iodide.
  - Slowly add the cold bis(diazonium) salt solution to the potassium iodide solution with vigorous stirring. Effervescence (evolution of nitrogen gas) will be observed. The reaction mixture is often warmed gently after the initial addition to drive the reaction to completion.
- Work-up and Isolation:
  - The crude product, which often precipitates from the reaction mixture, is collected by filtration.
  - The collected solid is washed with cold water, followed by a dilute solution of sodium thiosulfate to remove any residual iodine.

- The crude product is then dissolved in a suitable organic solvent (e.g., diethyl ether or dichloromethane) and washed with a dilute solution of sodium bicarbonate or sodium hydroxide to remove any acidic impurities, followed by a final wash with brine.
- The organic layer is dried over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filtered, and the solvent is removed under reduced pressure to yield the crude **1,5-diiodonaphthalene**.

Diagram 1: Synthesis Workflow of **1,5-Diiodonaphthalene**



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- To cite this document: BenchChem. [1,5-diiodonaphthalene CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1598947#1-5-diiodonaphthalene-cas-number-and-molecular-weight>]

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